Application Notes and Protocols for CAY10410 In Vitro Assays

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Compound of Interest

Compound Name:	*CAY10410*
Cat. No.:	*B593418*

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Introduction

CAY10410 is a potent synthetic agonist of Peroxisome Proliferator-Activated Receptor gamma (PPARγ), a nuclear receptor that plays a crucial role in adipogenesis, lipid metabolism, and inflammation. As a 15d-PGJ2 analog, **CAY10410** is a valuable tool for studying the therapeutic potential of PPARγ activation in various physiological and pathological processes. These application notes provide detailed protocols for in vitro assays to characterize the activity of **CAY10410**, specifically its agonistic effect on PPARγ and its impact on cell viability.

Data Presentation

Table 1: In Vitro Activity of **CAY10410**

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Parameter	Cell Line	Assay	Concentration	Observed Effect
PPARγ Activation	Human B Cells	PPRE-Luciferase Reporter Assay	1 μM	Activation of PPRE-Luc activity[1]
Cytotoxicity	Ramos (Human B-cell lymphoma)	Not specified	Up to 25 μM (48h)	No inhibition of cell growth[1]
Cytotoxicity	Normal Human B Cells	Not specified	Up to 25 μM (48h)	No inhibition of cell growth[1]

Signaling Pathway

The primary mechanism of action for **CAY10410** is the activation of the PPARγ signaling pathway. Upon binding to PPARγ, **CAY10410** induces a conformational change in the receptor, leading to the recruitment of coactivator proteins. This complex then heterodimerizes with the Retinoid X Receptor (RXR) and binds to specific DNA sequences known as Peroxisome Proliferator Response Elements (PPREs) in the promoter regions of target genes, thereby modulating their transcription.[2][3]

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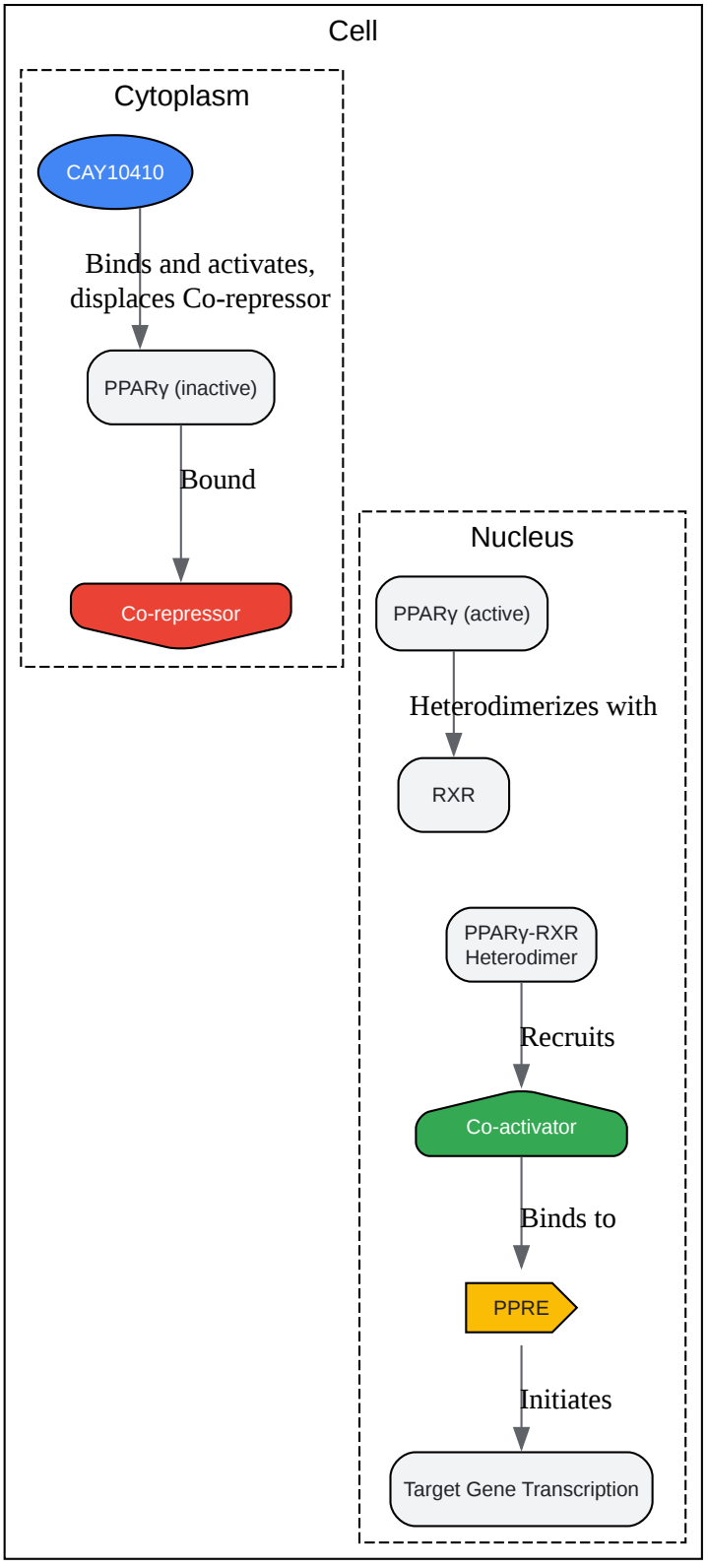

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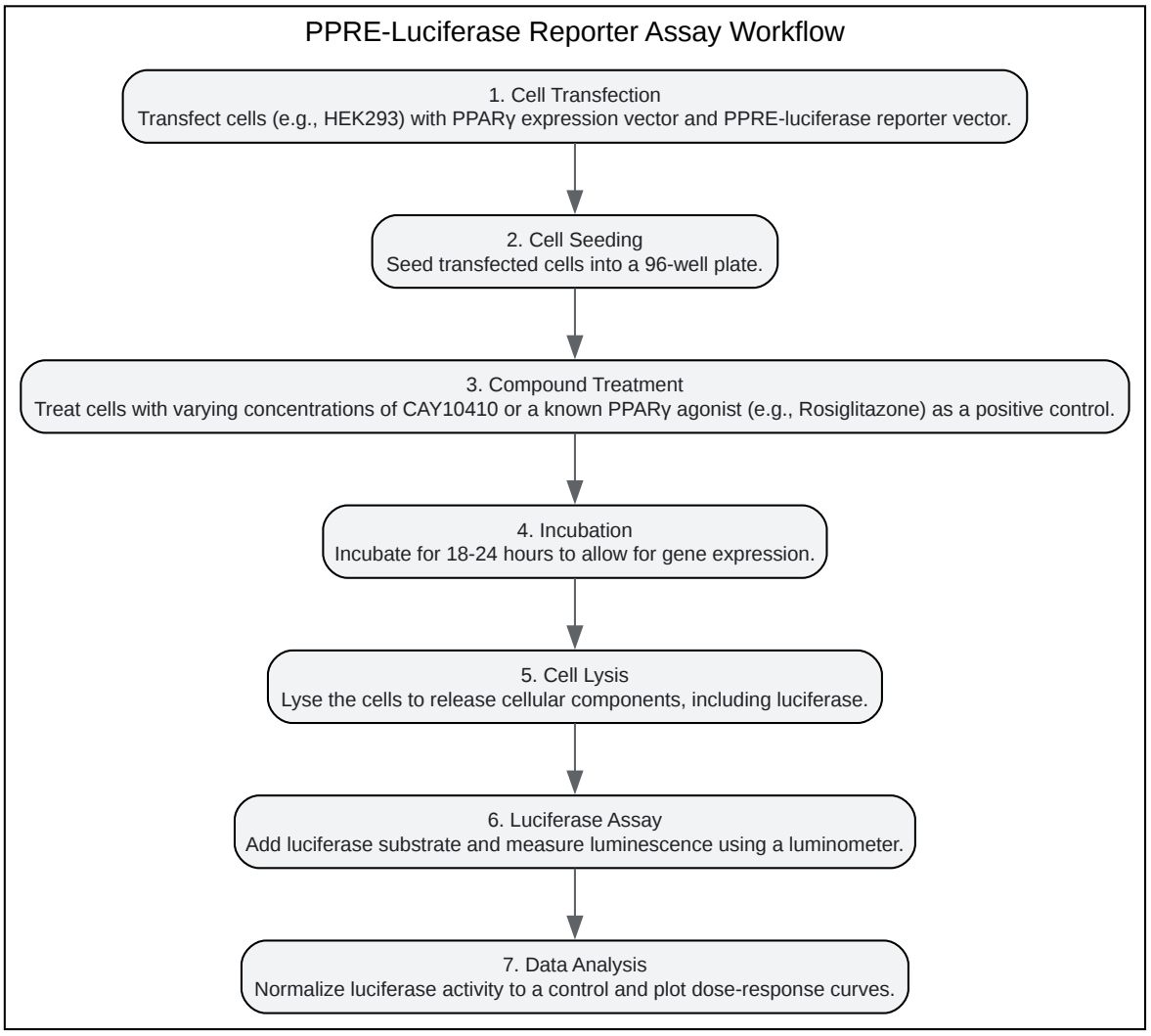

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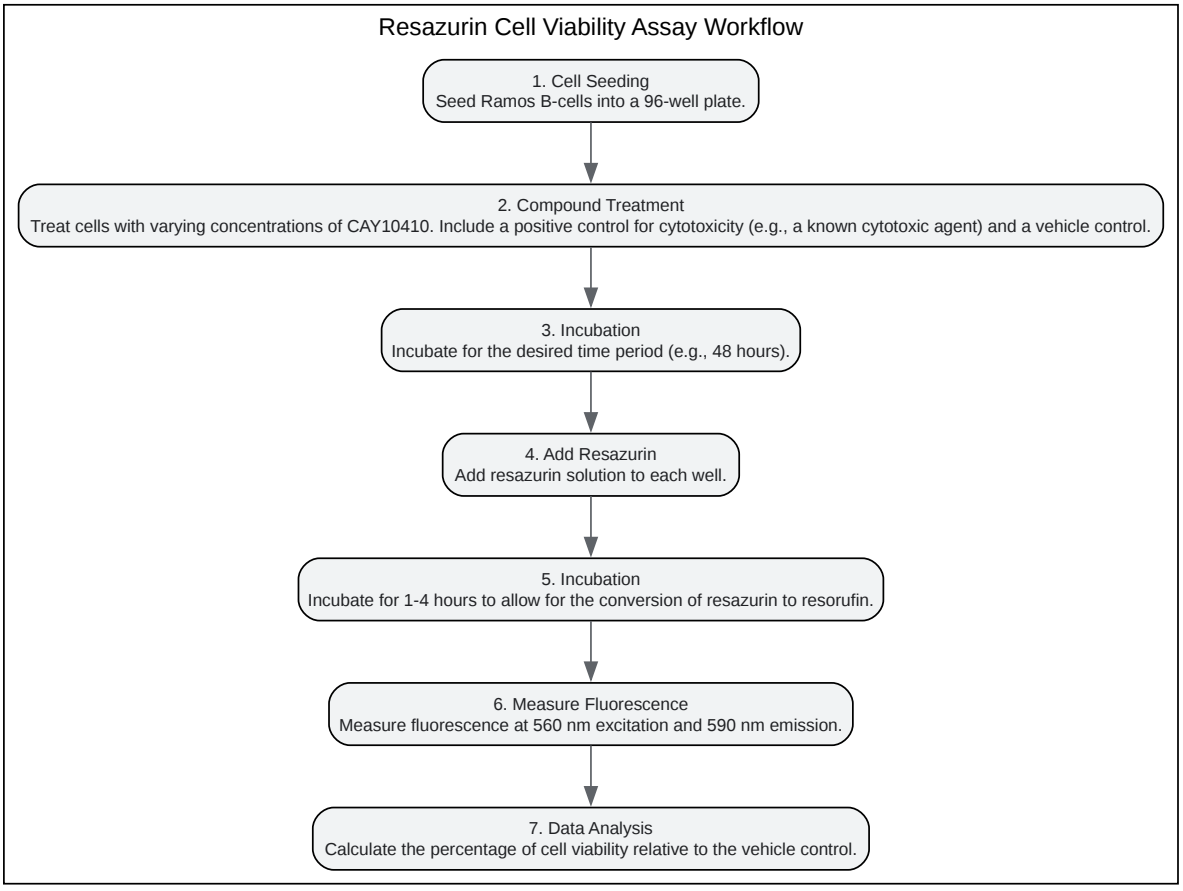

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